

Eak16-II: A Technical Guide to Synthesis and Purification

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Compound of Interest

Compound Name: *Eak16-II*

Cat. No.: *B12375766*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis and purification of the self-assembling peptide, **Eak16-II**. With the sequence Ac-AEAEAKAKAEAEAKAK-NH₂, this 16-amino acid peptide is a subject of significant interest in the fields of drug delivery, tissue engineering, and regenerative medicine due to its ability to form well-defined nanostructures.^[1] This document outlines the prevalent methods for its chemical synthesis, purification, and characterization, designed to be a valuable resource for researchers and professionals in drug development.

Peptide Characteristics

Eak16-II is an amphiphilic peptide composed of alternating hydrophobic (Alanine, A) and charged (Glutamic Acid, E, and Lysine, K) amino acid residues. This arrangement facilitates its self-assembly into stable β -sheet structures in aqueous environments.^[2] The N-terminus is acetylated and the C-terminus is amidated to mimic a native peptide bond and prevent unwanted enzymatic degradation.

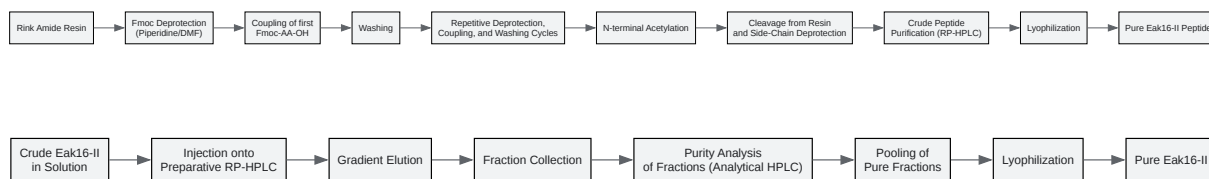
Property	Value	Reference
Sequence	Ac-Ala-Glu-Ala-Glu-Ala-Lys-Ala-Lys-Ala-Glu-Ala-Glu-Ala-Lys-Ala-Lys-NH ₂	[1]
Molecular Formula	C ₇₂ H ₁₂₃ N ₂₁ O ₂₆	Calculated
Average Molecular Weight	1656.82 g/mol	[1]
Purity (Commercial)	>90% to >95% (HPLC)	[1]
Form	Lyophilized Powder	
Counterion	Trifluoroacetate (TFA)	

Synthesis of Eak16-II via Solid-Phase Peptide Synthesis (SPPS)

The primary method for synthesizing **Eak16-II** is the Fmoc/tBu (9-fluorenylmethyloxycarbonyl/tert-butyl) solid-phase peptide synthesis (SPPS) strategy. This method involves the stepwise addition of amino acids to a growing peptide chain attached to an insoluble resin support.

General Workflow for Eak16-II Synthesis

The overall workflow for the solid-phase synthesis of **Eak16-II** is depicted below.



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References

- 1. jpt.com [jpt.com]
- 2. Self-Assembly of the Ionic Peptide EAK16: The Effect of Charge Distributions on Self-Assembly - PMC [pmc.ncbi.nlm.nih.gov]
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